

Personal protective equipment for handling 7-Bromoquinolin-2(1H)-one

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Compound of Interest

Compound Name: 7-Bromoquinolin-2(1H)-one

Cat. No.: B152722

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Essential Safety and Handling Guide for 7-Bromoquinolin-2(1H)-one

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **7-Bromoquinolin-2(1H)-one** (CAS No. 99465-10-8), including operational procedures and disposal plans.

Chemical and Physical Properties

Property	Value
CAS Number	99465-10-8[1][2][3]
Molecular Formula	C9H6BrNO[1][2][3]
Molecular Weight	224.05 g/mol [2][3]
Appearance	Off-white to light brown solid[2]
Melting Point	270-272°C[2]
Boiling Point	375.4±42.0 °C (Predicted)[2]
Density	1.620 g/cm ³ (Predicted)[2]

Hazard Identification and Safety Precautions

Safety information for **7-Bromoquinolin-2(1H)-one** indicates that it is a hazardous substance requiring careful handling to minimize exposure.[\[2\]](#)

GHS Hazard Classification:

- Skin corrosion/irritation: Category 2 (Causes skin irritation)[\[2\]](#)
- Serious eye damage/eye irritation: Category 2A (Causes serious eye irritation)[\[2\]](#)
- Specific target organ toxicity, single exposure; Respiratory tract irritation: Category 3 (May cause respiratory irritation)[\[2\]](#)

Signal Word: Warning[\[2\]](#)

Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for **7-Bromoquinolin-2(1H)-one**, safety precautions are also based on data from structurally similar compounds, such as 7-BROMO-4-METHYLQUINOLIN-2(1H)-ONE.

Personal Protective Equipment (PPE)

Consistent and correct use of Personal Protective Equipment (PPE) is the most critical line of defense when handling this compound.

Protection Type	Specification	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield.	To prevent eye contact which can lead to serious eye irritation.[2][4]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), a lab coat, and closed-toe shoes.	To prevent skin contact and absorption.[2][4]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required for operations with the potential for dust or aerosol generation.	To prevent inhalation of the substance.[2][5]

Operational Plan for Safe Handling

A systematic approach to handling **7-Bromoquinolin-2(1H)-one** is crucial to minimize exposure risk.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Keep away from incompatible materials such as strong oxidizing agents.[6]

2. Handling and Use:

- All handling of the solid material should be conducted in a designated area, preferably within a chemical fume hood to control airborne dust.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.[6]
- Avoid creating dust when handling the solid material.

- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
[4]

3. First Aid Measures:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[5]
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[5]

4. Spill and Leak Procedures:

- Clean up all spills immediately.
- Avoid breathing dust and contact with skin and eyes.[4]
- Wear appropriate PPE, including a dust respirator.[4]
- Use dry clean-up procedures and avoid generating dust. Sweep up, shovel up, or vacuum up the material and place it in a suitable, closed container for disposal.[4][5]

Disposal Plan

Proper disposal of **7-Bromoquinolin-2(1H)-one** and its containers is imperative to prevent environmental contamination and ensure regulatory compliance.

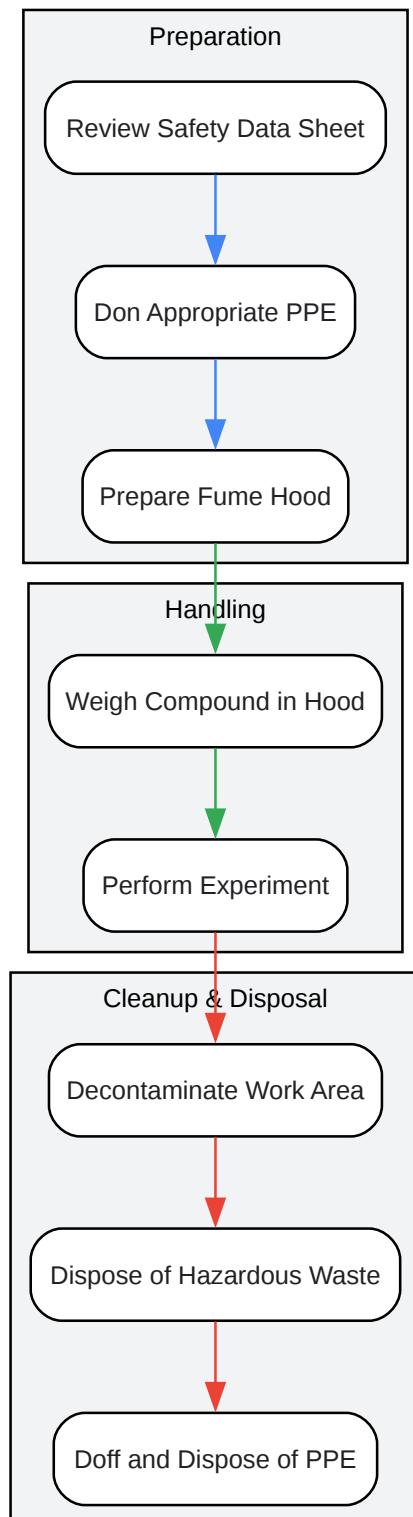
- Unused or Waste Product: Dispose of contents and container in accordance with local, regional, and national regulations. This may involve incineration in a permitted hazardous waste facility.

- Contaminated PPE: Dispose of contaminated gloves, lab coats, and other disposable materials as hazardous waste.
- Empty Containers: Triple rinse containers with a suitable solvent. The rinsate should be collected and treated as hazardous waste. Puncture and dispose of the container in accordance with local regulations.

Experimental Workflow

The following diagram illustrates the safe handling workflow for **7-Bromoquinolin-2(1H)-one**.

Safe Handling Workflow for 7-Bromoquinolin-2(1H)-one

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Caption: Workflow for the safe handling of **7-Bromoquinolin-2(1H)-one**.

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